

Technical Guide: (3S)-3-Fluorooxan-4-one in Advanced Drug Discovery

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Compound of Interest

Compound Name: (3S)-3-fluorooxan-4-one

Cat. No.: B8217433

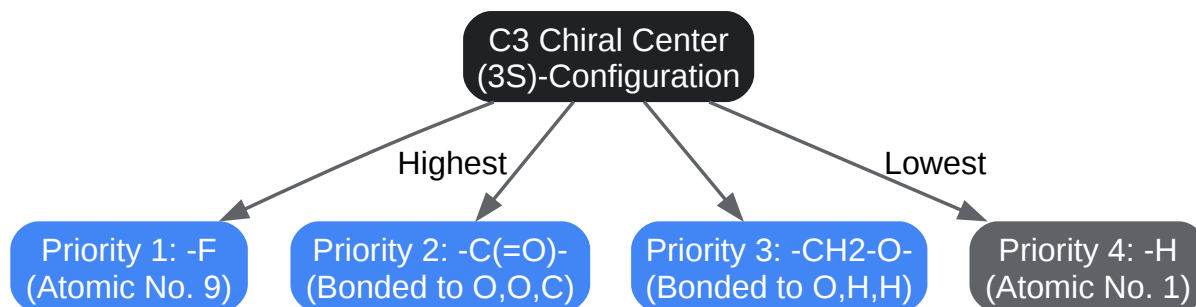
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Executive Summary

(3S)-3-fluorooxan-4-one (also known as (3S)-3-fluorotetrahydro-4H-pyran-4-one) is a highly valuable chiral building block in modern medicinal chemistry. The strategic incorporation of a fluorine atom onto a tetrahydropyran (oxane) ring significantly modulates the physicochemical and pharmacokinetic properties of drug candidates. This technical guide provides an in-depth analysis of its physical data, stereochemical logic, asymmetric synthesis, and analytical validation protocols designed for drug development professionals.

Chemical Identity & Stereochemical Elucidation

The absolute configuration of the C3 chiral center is dictated by the Cahn-Ingold-Prelog (CIP) priority rules. The fluorine atom holds the highest priority due to its atomic number, followed by the C4 carbonyl carbon, the C2 ether-adjacent carbon, and finally the hydrogen atom.



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CIP stereochemical priority assignment for **(3S)-3-fluorooxan-4-one**.

Physicochemical Profiling

The introduction of fluorine at the alpha-position of the ketone induces a strong electron-withdrawing effect. In downstream drug candidates, this can lower the pKa of adjacent functional groups (e.g., amines formed via reductive amination) [1]. Furthermore, the C-F bond introduces a dipole that restricts the conformational flexibility of the oxane ring via the gauche effect, often locking the molecule into a highly specific bioactive conformation [2].

Property	Value	Method / Condition
CAS Number (3S-isomer)	1638744-54-3	Chemical Registry
CAS Number (Racemate)	624734-19-6	Chemical Registry
Molecular Formula	C ₅ H ₇ FO ₂	Elemental Analysis
Molecular Weight	118.11 g/mol	Mass Spectrometry
Density	~1.15 g/cm ³	Pycnometry (20 °C)
Boiling Point	~157 °C	Standard atmospheric pressure
Flash Point	~48 °C	Closed cup
Refractive Index	1.407	Sodium D line (20 °C)
Topological Polar Surface Area	26.30 Å ²	Computed (TPSA)
LogP	0.31	Octanol-Water Partition

Stereoselective Synthesis Methodologies

Achieving high enantiomeric excess (ee%) for the (3S)-isomer is critical, as enantiomers often exhibit entirely divergent pharmacological profiles and off-target toxicities. The most robust method involves the organocatalytic asymmetric electrophilic fluorination of oxan-4-one [2].



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Stereoselective synthesis workflow for **(3S)-3-fluorooxan-4-one**.

Protocol 1: Organocatalytic Asymmetric Fluorination

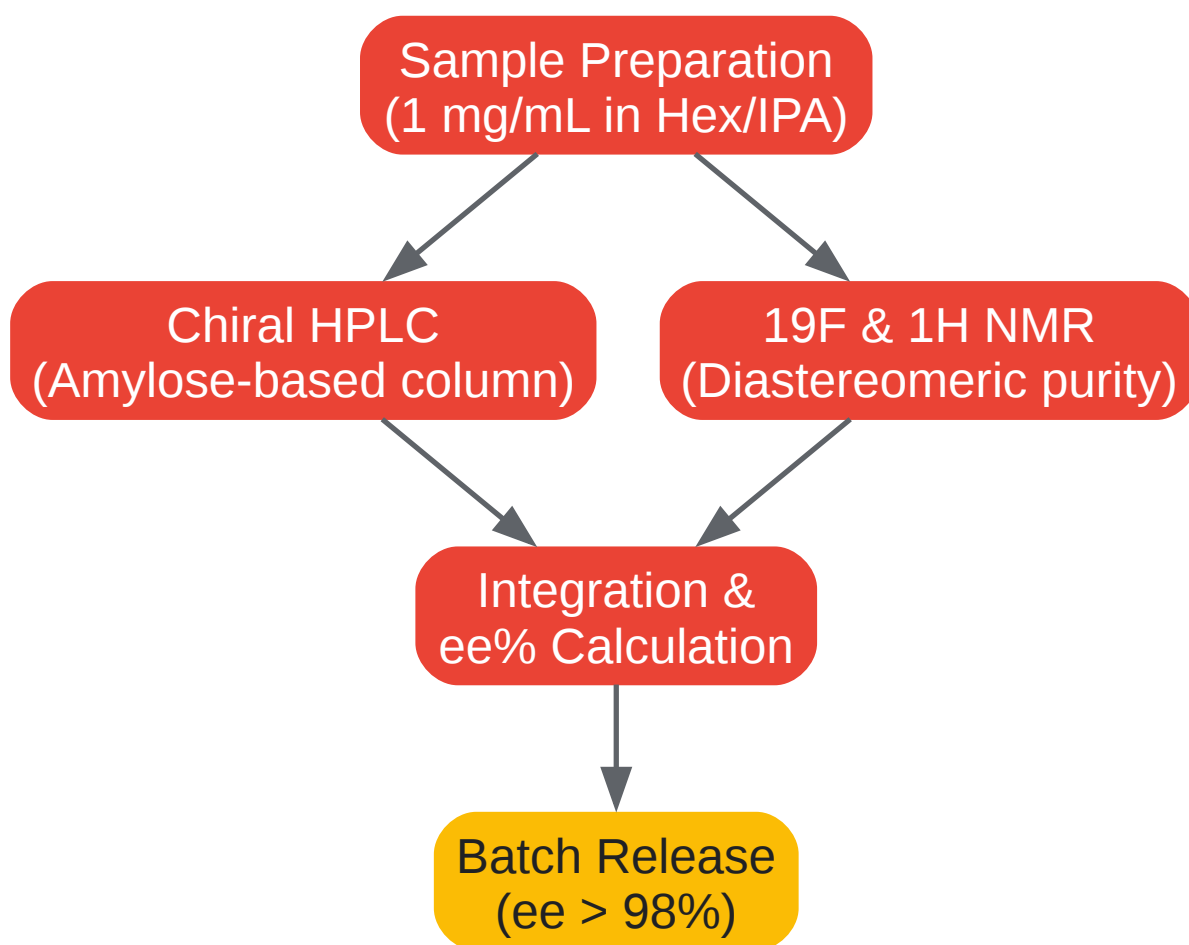
- **Causality & Logic:** The use of a chiral secondary amine catalyst forms a transient chiral enamine with the oxan-4-one starting material. The steric bulk of the catalyst shields the re-face of the enamine, dictating that the electrophilic fluorine source (Selectfluor) approaches

exclusively from the si-face. This stereoelectronic control is the sole driver of the (3S) configuration.

- Step-by-Step Methodology:
 - Preparation: Dissolve 10 mmol of oxan-4-one in 50 mL of anhydrous dichloromethane (DCM) under an inert argon atmosphere to prevent moisture-induced enamine hydrolysis.
 - Catalyst Addition: Add 20 mol% of a specific chiral imidazolidinone catalyst and 20 mol% of trifluoroacetic acid (TFA) to facilitate enamine formation.
 - Fluorination: Cool the reaction mixture to -20 °C to maximize stereofacial discrimination. Slowly add 1.2 equivalents of Selectfluor.
 - Self-Validating In-Process Control: After 4 hours, extract a 0.1 mL aliquot, quench with NaHCO_3 , and analyze via crude ^{19}F -NMR. The disappearance of the Selectfluor peak (~ +150 ppm) and the appearance of a single new C-F peak (~ -195 ppm) validates reaction completion.
 - Workup: Quench the bulk reaction with saturated aqueous NaHCO_3 to hydrolyze the iminium intermediate back to the ketone. Extract with DCM, dry over MgSO_4 , and purify via silica gel flash chromatography.

Analytical Validation System

To ensure the trustworthiness of the synthesized batch for downstream API manufacturing, the enantiomeric purity must be rigorously quantified.



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Analytical self-validating system for enantiomeric excess (ee%) determination.

Protocol 2: Chiral HPLC Validation

- Causality & Logic: Enantiomers cannot be separated on standard achiral silica because they possess identical physical properties in an achiral environment. A chiral stationary phase (CSP), such as amylose tris(3,5-dimethylphenylcarbamate), provides a chiral environment where the (3S) and (3R) isomers form transient diastereomeric complexes with differing binding energies, resulting in distinct retention times.
- Step-by-Step Methodology:
 - System Suitability (Self-Validation): First, inject a 1 mg/mL solution of the racemic standard (CAS 624734-19-6) [1]. Adjust the mobile phase (e.g., 90:10 Hexane:Isopropanol) until the

resolution (R_s) between the two enantiomer peaks is > 1.5 (baseline separation). This proves the system is capable of detecting the (3R) impurity.

- Sample Preparation: Dissolve 1 mg of the synthesized **(3S)-3-fluorooxan-4-one** batch in 1 mL of the validated mobile phase.
- Analysis: Inject 10 μ L of the sample onto the chiral column at a flow rate of 1.0 mL/min, monitoring UV absorbance at 210 nm.
- Quantification: Integrate the area under the curve (AUC) for the major (3S) and minor (3R) peaks. Calculate $ee\% = [(AUC_{3S} - AUC_{3R}) / (AUC_{3S} + AUC_{3R})] \times 100$. A batch is only released if $ee\% > 98\%$.

Applications in Medicinal Chemistry

(3S)-3-fluorooxan-4-one is frequently utilized in the synthesis of complex active pharmaceutical ingredients (APIs). For example, it serves as a critical intermediate in the development of novel CCR2 antagonists used for inflammatory diseases and asthma [3]. The stereochemistry is preserved during reductive amination processes, allowing the precise spatial arrangement of pharmacophores required for target protein binding.

References

- Pégot, B., et al. "Monofluorination of Organic Compounds: 10 Years of Innovation". Chemical Reviews, 2015.[\[Link\]](#)
- F. Hoffmann-La Roche AG. "New CCR2 antagonists".
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